

# Proper Disposal Procedures for 3-Methyl-4-methylsulfonylphenol

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## Compound of Interest

Compound Name: 3-Methyl-4-methylsulfonylphenol

Cat. No.: B166747

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The following guide provides essential safety and logistical information for the proper disposal of **3-Methyl-4-methylsulfonylphenol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Immediate Safety and Handling Precautions

Before handling **3-Methyl-4-methylsulfonylphenol**, it is crucial to be aware of its potential hazards. According to its Safety Data Sheet (SDS), this compound is classified as a skin and eye irritant and may cause an allergic skin reaction<sup>[1]</sup>.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate protective gloves.
- **Eye Protection:** Use chemical safety goggles or glasses.
- **Lab Coat:** A standard lab coat should be worn.

In case of accidental exposure, follow these first-aid measures:

- **Skin Contact:** Wash off with soap and plenty of water. Consult a physician<sup>[1]</sup>.
- **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician<sup>[1]</sup>.

- Inhalation: Move the person into fresh air. If breathing is difficult, give artificial respiration and consult a physician[1].
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person and consult a physician[1].

## Step-by-Step Disposal Protocol

All laboratory waste must be managed in accordance with federal, state, and local regulations, which generally prohibit the drain disposal of hazardous chemicals[2][3]. **3-Methyl-4-methylsulfonylphenol** must be disposed of as hazardous waste.

### Step 1: Waste Identification and Segregation

- Treat as Hazardous Waste: All unused **3-Methyl-4-methylsulfonylphenol** and any materials contaminated with it (e.g., absorbent pads, gloves, empty containers) should be treated as hazardous chemical waste[1][3].
- Segregate Waste Streams: Do not mix this waste with other incompatible waste streams. Keep solid and liquid waste separate[4]. Specifically, avoid mixing with:
  - Strong oxidizing agents
  - Bases
  - Strong acids[5][6]

### Step 2: Containerization and Labeling

- Use Appropriate Containers: Collect the waste in a suitable, closed container that is in good condition with no leaks or cracks[1][2]. Plastic containers are often preferred for chemical waste[7].
- Label Containers Clearly: The waste container must be clearly labeled as "Hazardous Waste." The label should include:
  - The full chemical name: "**3-Methyl-4-methylsulfonylphenol**".

- Relevant hazard pictograms (e.g., exclamation mark for irritant)[1][8].
- The date when waste was first added to the container.
- Contact details of the waste generator[8].

### Step 3: Storage in a Satellite Accumulation Area (SAA)

- Designated Storage: Store the sealed and labeled waste container in a designated Satellite Accumulation Area within the laboratory, at or near the point of generation[3][7].
- Secondary Containment: The container should be placed in a secondary containment unit, such as a spill tray, to contain any potential leaks[2][3].
- Keep Containers Closed: Waste containers must be kept tightly closed except when adding waste[2][7].

### Step 4: Arranging for Disposal

- Contact EHS: Do not attempt to dispose of the chemical waste yourself. Contact your institution's Environmental Health & Safety (EHS) department to schedule a pickup for the hazardous waste[3][7].
- Maintain Records: Keep an inventory of the hazardous waste generated in your laboratory[7][8].

Spill Cleanup Protocol: In the event of a spill, use personal protective equipment. Soak up the spill with an inert absorbent material (e.g., vermiculite, sand, or earth). Collect the absorbent material and the spilled chemical into a suitable, closed container for disposal as hazardous waste[1]. All materials used for spill cleanup must also be treated as hazardous waste[2][3].

## Data Presentation

The following table summarizes the key hazard information for **3-Methyl-4-methylsulfonylphenol**.

Identifier	Information	Reference
Chemical Name	3-Methyl-4-methylsulfonylphenol	<a href="#">[1]</a> <a href="#">[9]</a>
CAS Number	14270-40-7	<a href="#">[1]</a> <a href="#">[9]</a>
Molecular Formula	C8H10O3S	<a href="#">[1]</a> <a href="#">[9]</a>
GHS Classification	Skin Irritation (Category 2), Eye Irritation (Category 2), Skin Sensitisation (Category 1)	<a href="#">[1]</a>
Hazard Statements	H315: Causes skin irritation, H317: May cause an allergic skin reaction, H319: Causes serious eye irritation	<a href="#">[1]</a>
GHS Pictogram	GHS07 (Exclamation Mark)	<a href="#">[1]</a>
Signal Word	Warning	<a href="#">[1]</a>

## Disposal Workflow Diagram

The following diagram illustrates the procedural workflow for the proper disposal of **3-Methyl-4-methylsulfonylphenol**.

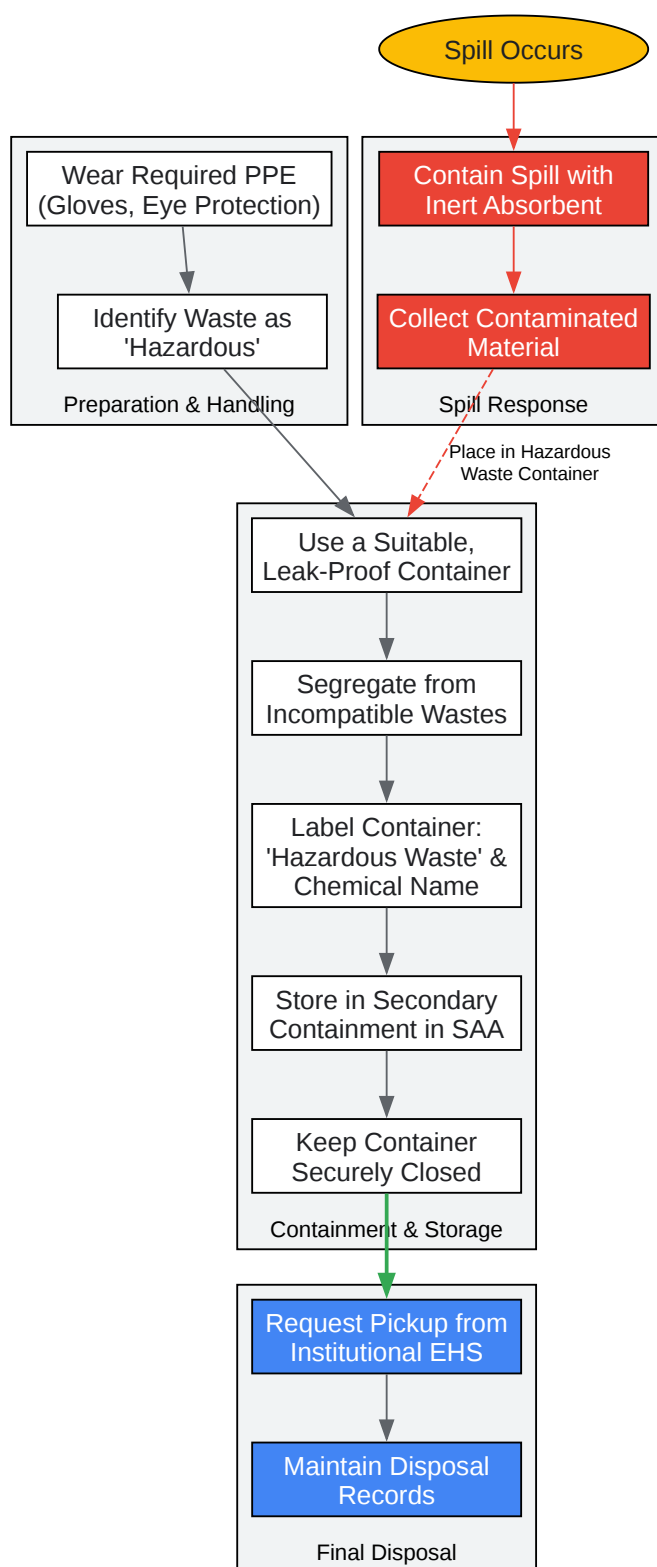


Figure 1. Disposal Workflow for 3-Methyl-4-methylsulfonylphenol

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Caption: Procedural workflow for the safe disposal of **3-Methyl-4-methylsulfonylphenol**.

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